

An In-depth Technical Guide to the Physical Properties of 2-Sulfobenzoic Anhydride

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Compound of Interest

Compound Name: 2-Sulfobenzoic anhydride

Cat. No.: B147474

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This technical guide provides a comprehensive overview of the physical properties of **2-sulfobenzoic anhydride**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of this compound.

Physical Properties of 2-Sulfobenzoic Anhydride

2-Sulfobenzoic anhydride, with the CAS number 81-08-3, is a white to off-white or cream-colored crystalline powder.^{[1][2][3]} It is a cyclic anhydride derived from 2-sulfobenzoic acid and is utilized in organic synthesis.^[4] The compound is sensitive to moisture and should be stored in a dry environment.^[1]

The melting and boiling points of **2-sulfobenzoic anhydride** can vary depending on the purity of the sample and the experimental conditions under which they are measured. The following table summarizes the reported values from various sources.

| Physical Property | Value | Notes | Source(s) |
|-------------------|----------------------------|------------|-------------|
| Melting Point | 116-122 °C | [5] | |
| 116 °C | Technical grade, 90% | [6] | |
| 119.5-128.5 °C | ≥92.0 to ≤108.0% purity | [2] | |
| 121–123 °C | Purified product | [7] | |
| 123.0 to 128.0 °C | >97.0% purity | [8] | |
| 125 °C | [9] | | |
| 129.5 °C | [4] | | |
| 180-182 °C | | | |
| Boiling Point | 184-186 °C | at 18 mmHg | [6][10][11] |
| 315 °C | [5] | | |
| 360-370 °C | [1] | | |

Experimental Protocols

Detailed experimental protocols for the determination of melting and boiling points are crucial for obtaining reproducible results. While many commercial sources list these physical properties, they often do not provide the specific methodologies used. However, established laboratory procedures for synthesis and purification can provide insight into the conditions under which these values are obtained.

A common method for the preparation of **2-sulfonylbenzoic anhydride** involves the reaction of the corresponding acid with a dehydrating agent. A detailed procedure is available in "Organic Syntheses".

Procedure:

- A mixture of the starting material is heated on a steam bath with continuous stirring.

- After the initial reaction, additional dry benzene is added, and heating is continued until the evolution of gases ceases.
- The hot mixture is filtered to remove solid byproducts.
- The filtrate is partially distilled to remove some of the solvent and then cooled in an ice bath to induce crystallization of the **2-sulfobenzoic anhydride**.
- The crystallized product is separated from the mother liquor.
- The obtained solid is heated until it completely melts, and any remaining solvent is removed under reduced pressure. The molten product is then cooled to solidify.[7]

The melting point is a key indicator of purity. For a purified substance like **2-sulfobenzoic anhydride**, a sharp melting range is expected.

General Protocol:

- A small amount of the dried, crystalline **2-sulfobenzoic anhydride** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. The product obtained from the "Organic Syntheses" protocol has a reported melting point of 121–123 °C.[7]

Due to the relatively high boiling point of **2-sulfobenzoic anhydride** and its potential for decomposition at atmospheric pressure, the boiling point is typically determined under reduced pressure (vacuum distillation).

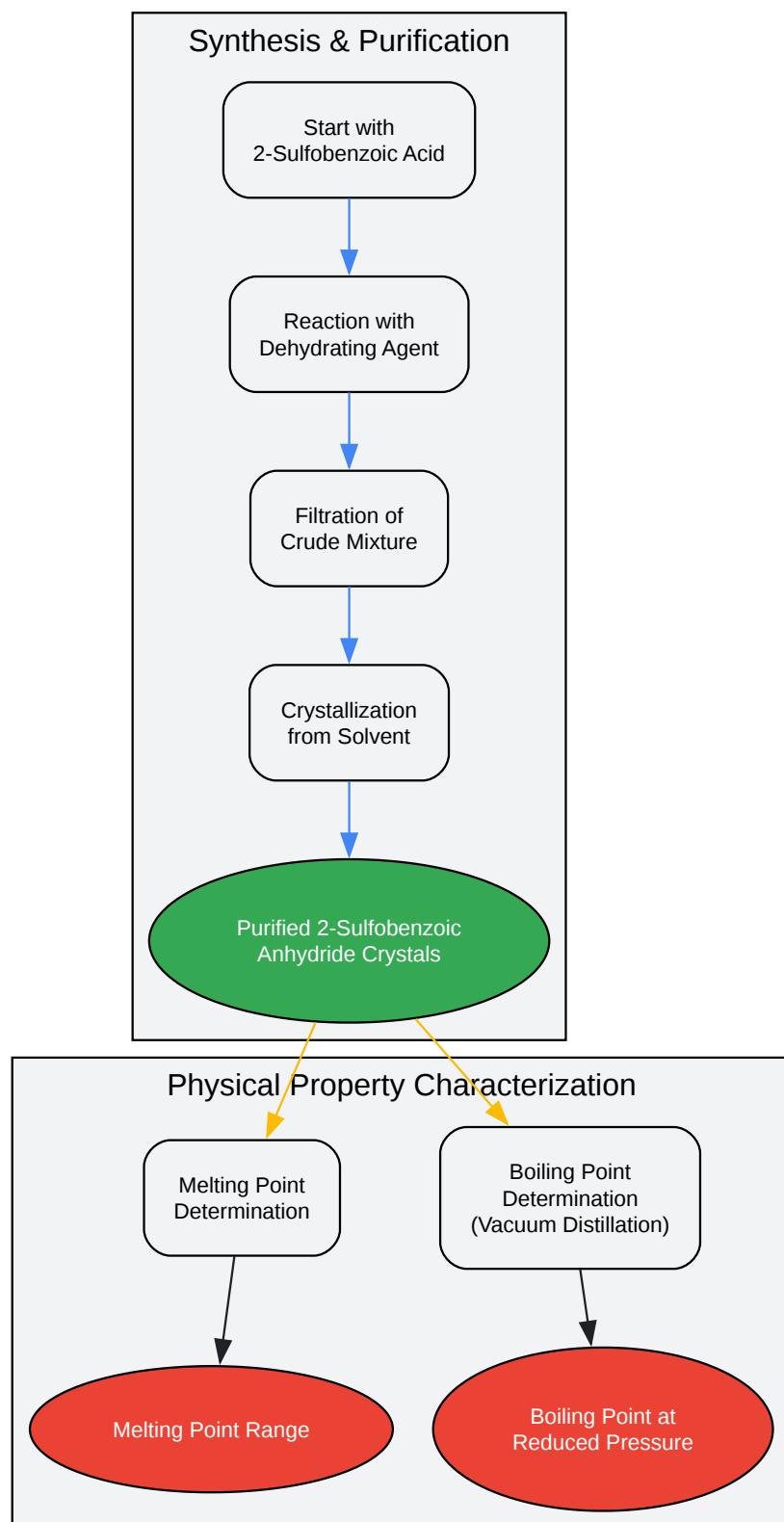
Protocol for Vacuum Distillation:

- The crude or purified **2-sulfobenzoic anhydride** is placed in a distillation flask suitable for vacuum distillation.

- The apparatus is connected to a vacuum pump, and the pressure is reduced to a stable value (e.g., 18 mmHg).
- The flask is heated, and the temperature of the vapor that distills is recorded as the boiling point at that specific pressure. The reported boiling point at 18 mmHg is 184–186 °C.[6][7] [10]

Visualizations

The following diagram illustrates the general workflow for the synthesis, purification, and subsequent determination of the melting and boiling points of **2-sulfobenzoic anhydride**.

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